

Application Notes and Protocols for Y-79 Cell Culture

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Disclaimer: The following protocols are provided for the Y-79 human retinoblastoma cell line. The originally requested "**HS79**" cell line could not be definitively identified. Given the commonality of the Y-79 cell line in research, it is presented here as a potential alternative. Researchers should verify the identity of their cell line before proceeding.

Introduction

The Y-79 cell line is a human retinoblastoma cell line established from a primary tumor of the right eye of a 2.5-year-old female Caucasian. These cells grow in suspension as multicellular clusters and are a valuable in vitro model for studying retinoblastoma, neurobiology, and cancer therapeutics.

Table 1: Characteristics of the Y-79 Cell Line

Characteristic	Description
Organism	Homo sapiens (Human)
Tissue of Origin	Retina
Disease	Retinoblastoma
Cell Type	Epithelial-like
Growth Properties	Suspension, growing in clusters
Donor History	Strong maternal family history of retinoblastoma.



Applications

The Y-79 cell line is utilized in a variety of research applications, including:

- Cancer Research: Studying the molecular mechanisms of retinoblastoma, drug screening, and development of novel therapeutic strategies.
- 3D Cell Culture Models: Y-79 cells can be used to create three-dimensional tumor spheroids to mimic the in vivo tumor microenvironment.[1]
- Neurobiology: Investigating neuronal differentiation and development.

Experimental Protocols

Table 2: Y-79 Cell Culture Media and Reagents

Component	Concentration/Specification
Base Medium	RPMI-1640 Medium
Serum	Fetal Bovine Serum (FBS)
Serum Concentration	10-20%
Antibiotics	Penicillin-Streptomycin (Optional)
Cryoprotectant	5% DMSO and 95% Fetal Bovine Serum (FBS).

This protocol outlines the steps for thawing and establishing a culture of Y-79 cells from a frozen vial.

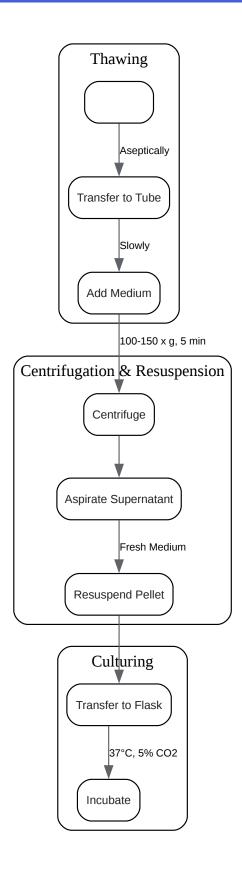
- Thaw the cryovial rapidly in a 37°C water bath until a small amount of ice remains.
- Decontaminate the outside of the vial with 70% ethanol.
- Under aseptic conditions, transfer the contents of the vial to a 15 mL conical tube.
- Slowly add 4 mL of pre-warmed complete culture medium to the tube.



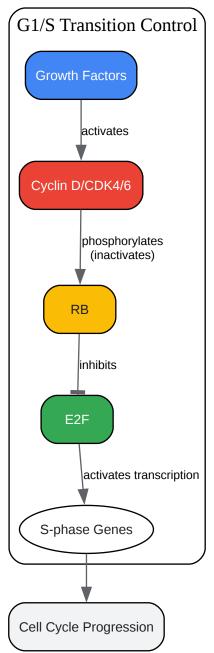
- Centrifuge the cell suspension at 100-150 x g for 5 minutes.[2]
- Aspirate the supernatant containing the cryoprotectant.
- Resuspend the cell pellet in fresh, pre-warmed complete culture medium at a seeding density of 5 x 10⁵ cells/mL.[2]
- Transfer the cell suspension to a T-25 or T-75 culture flask.
- Incubate at 37°C in a humidified atmosphere with 5% CO2.

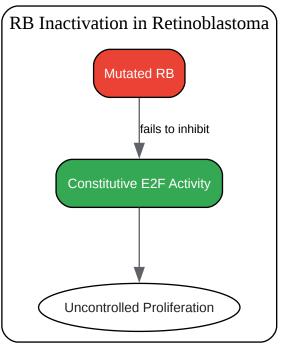
Figure 1: Workflow for Resuscitation of Y-79 Cells











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